

Application Notes and Protocols: Lappaol F in Drug Discovery and Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lophanthoidin F*

Cat. No.: B1631845

[Get Quote](#)

Introduction

Lappaol F is a natural lignan compound isolated from the seeds of *Arctium lappa* Linné (Asteraceae), commonly known as burdock.^[1] Traditionally used in Chinese medicine for its anti-inflammatory, antiviral, and antidiabetic properties, recent studies have highlighted its potential as an anticancer agent.^[1] Lappaol F has demonstrated potent antiproliferative effects across various cancer cell lines by inducing cell cycle arrest.^[1] These application notes provide an overview of the biological activity of Lappaol F, with a focus on its anticancer properties, mechanism of action, and relevant experimental protocols for its investigation in a research setting.

Biological Activity and Therapeutic Potential

Lappaol F has been identified as a promising candidate for cancer therapy due to its ability to inhibit tumor cell growth. Its primary mechanism of action involves the suppression of the Hippo-Yes-associated protein (YAP) signaling pathway, which is a critical regulator of cell proliferation and tumorigenesis.^[1] By targeting YAP, Lappaol F can modulate the transcription of oncogenes, leading to decreased cancer cell proliferation and induction of apoptosis.^[1]

Anticancer Activity:

- In vitro studies have shown that Lappaol F effectively suppresses the proliferation of various human cancer cell lines, including cervical (HeLa), colorectal (SW480), breast (MDA-MB-231), and prostate (PC3) cancer cells.^[1]

- In vivo studies using a colon xenograft mouse model demonstrated that administration of Lappaol F significantly inhibited tumor growth, reduced tumor size and weight, and increased tumor cell apoptosis, without significant toxicity to the animals.[\[1\]](#)

Anti-inflammatory Activity:

- Previous research has indicated that Lappaol F can inhibit lipopolysaccharide-induced nitric oxide production, suggesting potential anti-inflammatory effects.[\[1\]](#)

Quantitative Data

The following tables summarize the quantitative data regarding the anticancer activity of Lappaol F.

Table 1: In Vitro Antiproliferative Activity of Lappaol F (IC50 values)

Cell Line	Cancer Type	IC50 (μmol/L) at 72h
HeLa	Cervical Cancer	41.5
MDA-MB-231	Breast Cancer	26.0
SW480	Colorectal Cancer	45.3
PC3	Prostate Cancer	42.9

Data extracted from a study on the effects of Lappaol F on the Hippo-YAP signaling pathway.[\[1\]](#)

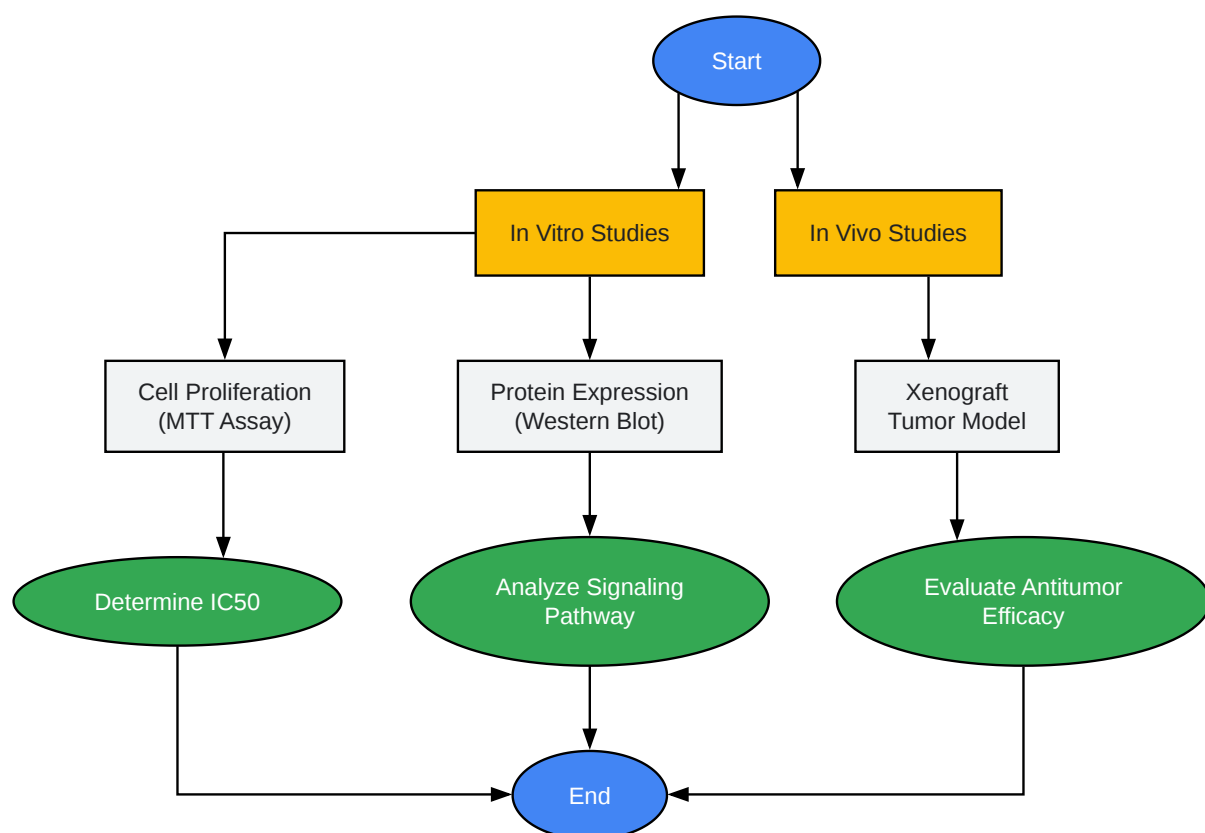
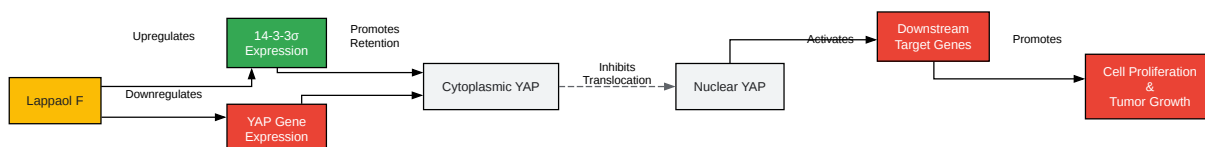
Table 2: In Vivo Antitumor Efficacy of Lappaol F in Colon Xenografts

Treatment Group	Dosage	Tumor Size Inhibition (%)	Tumor Weight Reduction (%)
Lappaol F	10 mg/kg/d	48	52
Lappaol F	20 mg/kg/d	55	57
Paclitaxel (Control)	10 mg/kg	48	40

Data from a 15-day study in nude mice with SW480 human colon cancer xenografts.[1]

Mechanism of Action: Hippo-YAP Signaling Pathway

Lappaol F exerts its anticancer effects by inhibiting the Hippo-YAP signaling pathway at both the transcriptional and post-translational levels.[1] It downregulates the expression of YAP and its downstream target genes.[1] Furthermore, Lappaol F increases the expression of 14-3-3 σ , a protein that promotes the cytoplasmic retention and subsequent degradation of YAP, thereby preventing its nuclear translocation and pro-oncogenic function.[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lappaol F, an anticancer agent, inhibits YAP via transcriptional and post-translational regulation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Lappaol F in Drug Discovery and Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631845#lophanthoidin-f-in-drug-discovery-and-development]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

